

Topic: Preparation and Use of (-)-Vestitol Stock Solutions for Biological Experiments

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Compound of Interest

Compound Name: (-)-Vestitol
CAS No.: 35878-41-2
Cat. No.: B192651

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Introduction

(-)-Vestitol is a naturally occurring isoflavonoid found in sources such as Brazilian red propolis and licorice root.[1][2] It is recognized for a range of potent biological activities, including anti-inflammatory, anti-viral, and antiparasitic properties.[1] Mechanistically, **(-)-Vestitol** has been shown to exert its anti-inflammatory effects by inhibiting the release of key chemokines from macrophages, such as CXCL1/KC and CXCL2/MIP-2, and by modulating the NF-κB signaling pathway.[1][2][3][4][5] Accurate and reproducible preparation of **(-)-Vestitol** solutions is fundamental for investigating its therapeutic potential in preclinical research and drug development. This document provides detailed protocols for the preparation, storage, and application of **(-)-Vestitol** solutions in biological experiments.

Physicochemical Properties of (-)-Vestitol

A summary of the key physicochemical properties of **(-)-Vestitol** is presented below.

Property	Value	Reference
Synonyms	(3R)-Vestitol, (3R)-3-(2-hydroxy-4-methoxyphenyl)-3,4-dihydro-2H-chromen-7-ol	[2]
CAS Number	35878-41-2	[1][2][6][7]
Molecular Formula	C ₁₆ H ₁₆ O ₄	[1][7]
Molecular Weight	272.30 g/mol	[1][2][7]
Appearance	Solid	[1]

Solubility Data for (-)-Vestitol

The choice of solvent is critical for ensuring the bioavailability of **(-)-Vestitol** in experimental systems. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for in vitro studies. For in vivo applications, specific formulations are required to maintain solubility upon dilution into aqueous systems.

Solvent/Formulation	Maximum Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	100 mg/mL (367.24 mM)	Requires sonication to fully dissolve. Use newly opened, anhydrous DMSO as it is hygroscopic.	[8]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (9.18 mM)	A common formulation for in vivo studies.	[8]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (9.18 mM)	An alternative formulation for in vivo administration.	[8]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (9.18 mM)	Suitable for oral or parenteral administration in animal models.	[8]

Experimental Protocols

Protocol for Preparing a 100 mM (-)-Vestitol Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution for long-term storage and subsequent dilution.

Materials:

- **(-)-Vestitol** powder (CAS: 35878-41-2)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or cryovial
- Calibrated analytical balance

- Sterile pipette tips
- Vortex mixer
- Water bath sonicator

Procedure:

- Equilibration: Allow the **(-)-Vestitol** container and anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh 27.23 mg of **(-)-Vestitol** powder and transfer it to a sterile amber vial.
- Dissolution: Add 1.0 mL of anhydrous DMSO to the vial containing the **(-)-Vestitol** powder.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- Sonication: To ensure complete dissolution, place the vial in a water bath sonicator and sonicate until the solution is clear and free of visible particulates.[\[8\]](#)
- Storage: Aliquot the 100 mM stock solution into smaller volumes in sterile cryovials to minimize freeze-thaw cycles. Store immediately as recommended in Section 5.

Protocol for Preparing Working Solutions for In Vitro Assays

This protocol details the dilution of the primary DMSO stock solution into an aqueous buffer or cell culture medium for direct application to cells.

Materials:

- 100 mM **(-)-Vestitol** stock solution in DMSO
- Sterile cell culture medium or desired aqueous buffer (e.g., PBS)
- Sterile microcentrifuge tubes

- Sterile pipette tips

Procedure:

- **Calculate Dilution:** Determine the volume of the 100 mM stock solution needed for your desired final concentration. For example, to prepare 1 mL of a 100 μ M working solution, you will need 1 μ L of the 100 mM stock.
- **Dilution Step:** Add 999 μ L of the desired cell culture medium or buffer to a sterile microcentrifuge tube. Add the 1 μ L of the 100 mM **(-)-Vestitol** stock solution directly into the medium. Crucially, always add the DMSO stock to the aqueous solution, not the other way around, to prevent precipitation.[\[9\]](#)
- **Mixing:** Mix immediately and thoroughly by gentle vortexing or by pipetting up and down. Visually inspect the solution to ensure no precipitation has occurred.
- **Vehicle Control:** Prepare a vehicle control solution containing the same final concentration of DMSO as the experimental samples (e.g., 0.1% DMSO in the example above). This is essential for distinguishing the effects of **(-)-Vestitol** from those of the solvent.[\[10\]](#)
- **Application:** Use the freshly prepared working solution immediately in your biological assay. Typical in vitro working concentrations range from 0.5 μ M to 10 μ M.[\[3\]](#)[\[4\]](#)[\[11\]](#)

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **(-)-Vestitol** solutions.

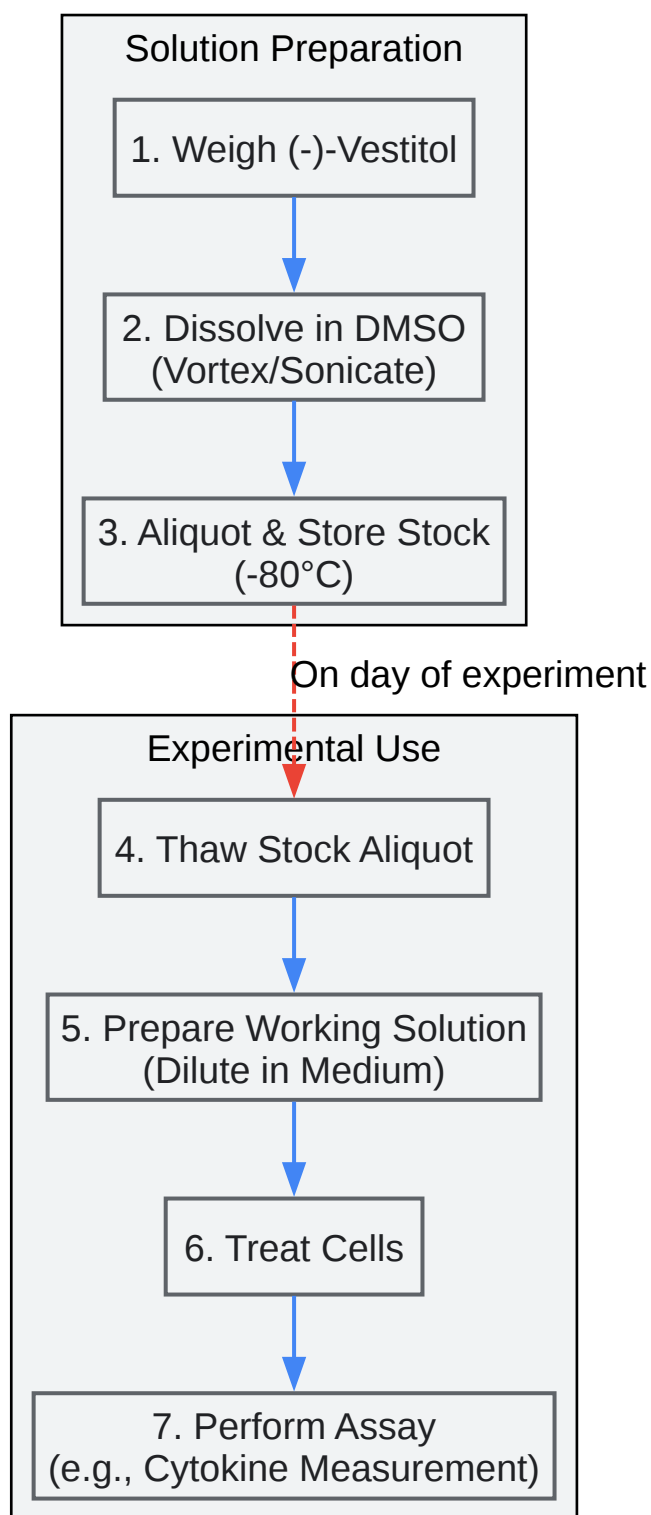
Solution Type	Storage Temperature	Maximum Storage Period	Reference
Primary Stock Solution (in DMSO)	-80°C	6 months	[8]
Primary Stock Solution (in DMSO)	-20°C	1 month	[7] [8]
Working Solutions (Aqueous)	2-8°C	Must be prepared fresh daily	General Lab Practice

Note: Avoid repeated freeze-thaw cycles of the primary stock solution by preparing single-use aliquots.

Visualization of Protocols and Mechanisms

Experimental Workflow

The following diagram illustrates the general workflow from preparing the stock solution to its application in a typical in vitro cell-based assay.

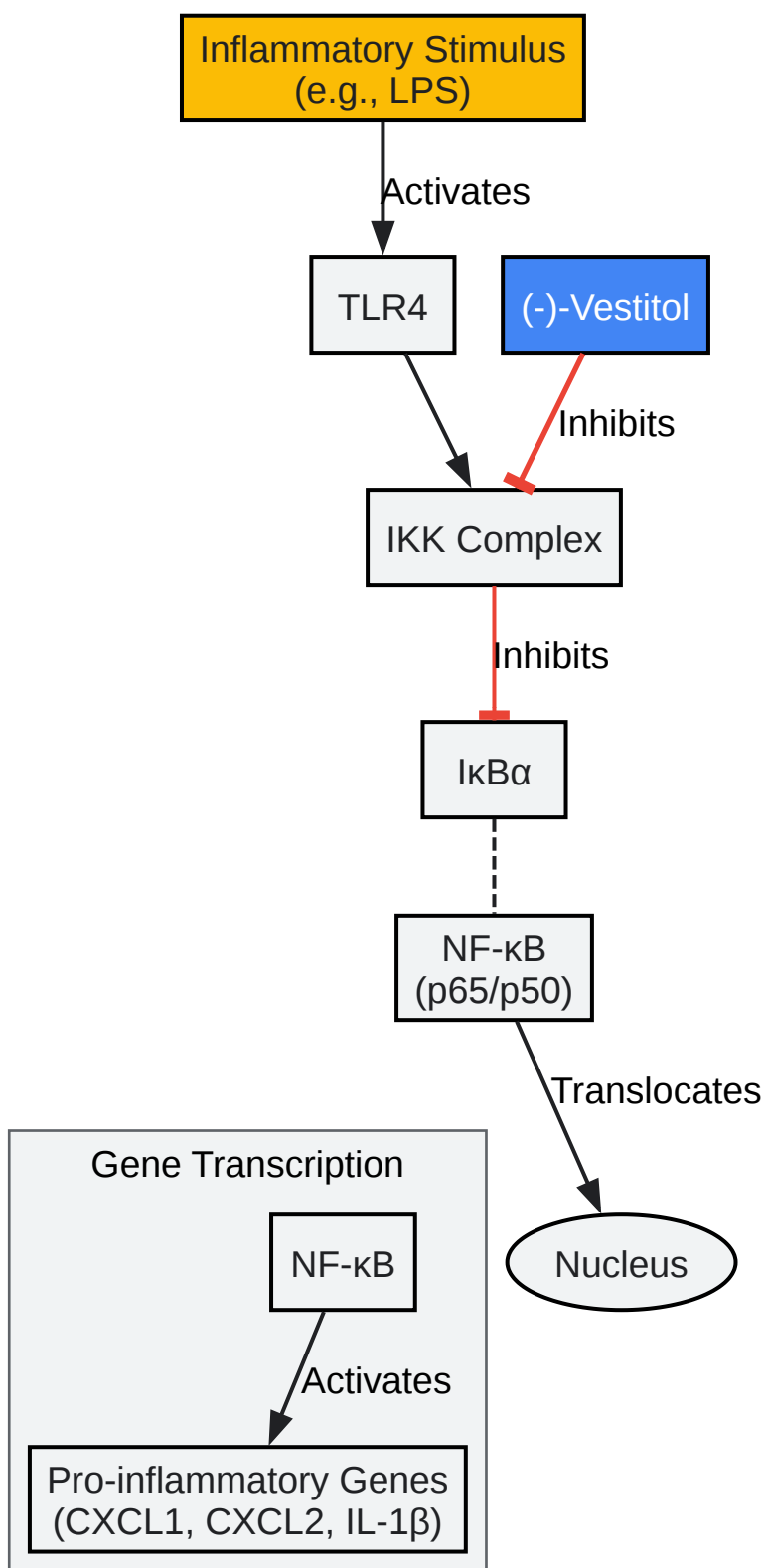


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Caption: Workflow for **(-)-Vestitol** solution preparation and use.

Simplified Signaling Pathway

(-)-Vestitol exerts its anti-inflammatory effects in part by inhibiting the NF- κ B signaling pathway, which is a key regulator of pro-inflammatory gene expression.



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Caption: Inhibition of the NF-κB pathway by **(-)-Vestitol**.

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